

Best practices for long-term storage of SRS16-86 powder

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Compound of Interest

Compound Name: SRS16-86

Cat. No.: B15582018

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Technical Support Center: SRS16-86 Powder

This guide provides best practices for the long-term storage and handling of **SRS16-86** powder to ensure its stability and efficacy for research purposes.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **SRS16-86** powder?

For long-term stability, **SRS16-86** powder should be stored at 4°C.^[1] It is crucial to keep the powder in a tightly sealed container, protected from light and moisture to prevent degradation.^[1] For extended storage periods, exceeding several weeks, storing at -20°C or -80°C is recommended.^[2]

Q2: How should I store **SRS16-86** powder for short-term use?

For short-term use, lyophilized **SRS16-86** powder is stable at room temperature for several days to weeks when kept in its original packaging.^[2] Alternatively, it can be stored at 4°C or colder.^[2] Always protect the powder from intense light.^[2]

Q3: My **SRS16-86** powder has formed clumps. Is it still usable?

Clumping of the powder may indicate exposure to moisture. While this does not definitively mean the compound has degraded, it is advisable to perform a quality control check, such as HPLC, to confirm its purity before use. To prevent clumping, ensure the container is always tightly sealed and consider using a desiccator, especially in environments without temperature and humidity control.

Q4: The apparent volume of the **SRS16-86** powder I received seems low. Is this a cause for concern?

The apparent volume of lyophilized powders can vary between vials containing the same mass of product. This difference should not be a cause for concern. Some powders can be highly hygroscopic and may appear as a gel or be difficult to see.

Q5: What is the best way to handle **SRS16-86** powder upon receipt?

Upon receiving **SRS16-86** powder, it is best to handle it in a clean, well-ventilated area. If you need to weigh the powder, do so quickly as some compounds can be hygroscopic.

Storage Condition Summary

Storage Duration	Temperature	Light/Moisture Conditions
Short-Term (Days to Weeks)	Room Temperature or $\leq 4^{\circ}\text{C}$	Protect from intense light; keep sealed. [1] [2]
Long-Term (Weeks to Months)	4°C	Protect from light; keep dry and sealed. [1]
Extended Long-Term (> 4 weeks)	$\leq -20^{\circ}\text{C}$ or -80°C	Protect from light; keep dry and sealed. [2]

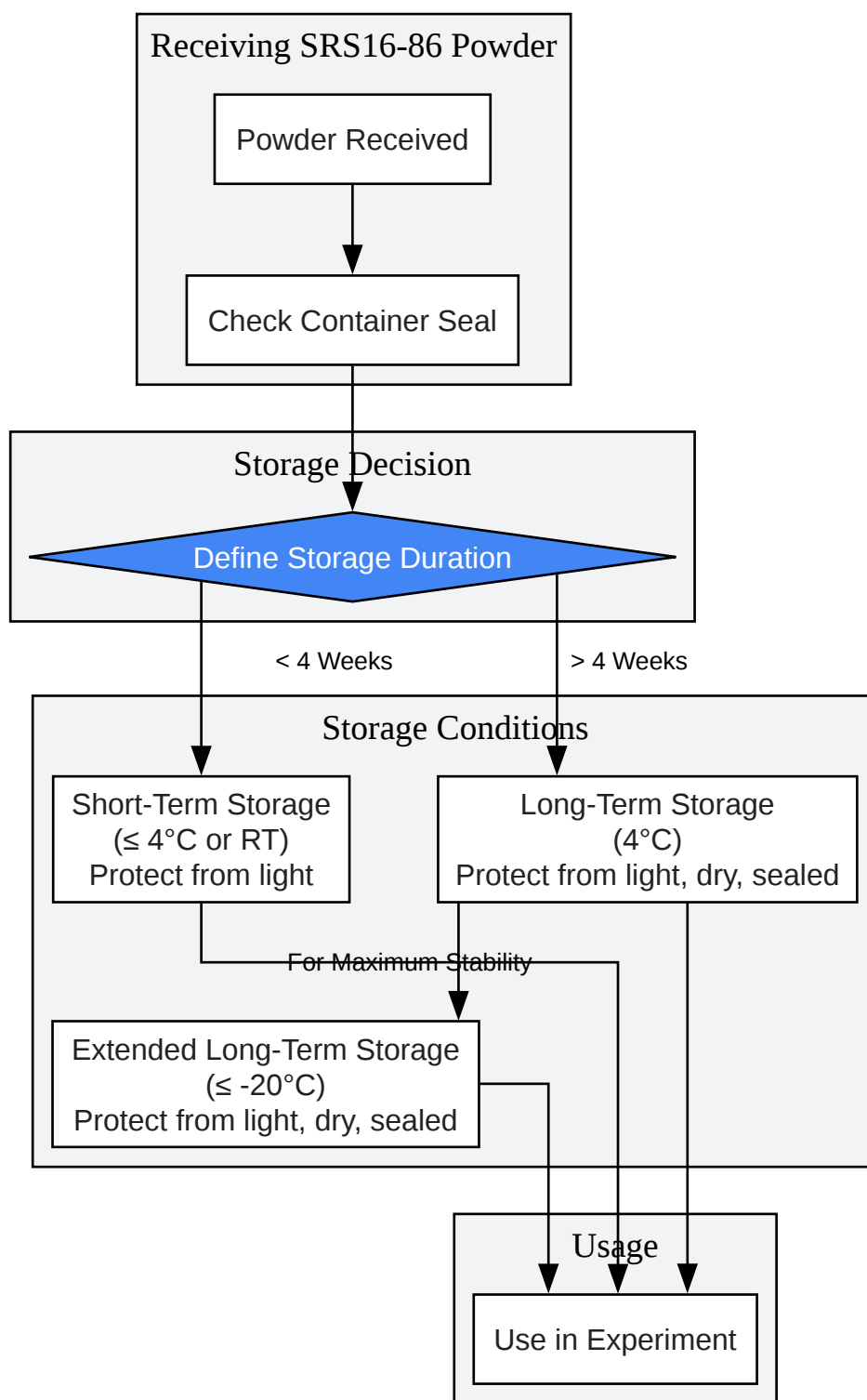
Experimental Protocols

While specific experimental protocols for validating the stability of stored **SRS16-86** are not readily available, a general approach to quality control can be adopted.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment:

- **Standard Preparation:** Prepare a stock solution of freshly acquired, high-purity **SRS16-86** in a suitable solvent (e.g., DMSO) at a known concentration. Generate a standard curve by preparing a series of dilutions.
- **Sample Preparation:** Prepare a solution of the stored **SRS16-86** powder in the same solvent and at the same concentration as the primary stock solution of the standard.
- **HPLC Analysis:**
 - Use a suitable C18 column.
 - Employ a gradient elution method with mobile phases such as acetonitrile and water, both containing a small percentage of a modifier like trifluoroacetic acid (TFA) or formic acid.
 - Set the detector to a wavelength appropriate for detecting **SRS16-86**.
- **Data Analysis:** Compare the chromatogram of the stored sample to the standard. The appearance of significant degradation peaks or a decrease in the area of the main peak relative to the standard would indicate degradation.

Logical Workflow for SRS16-86 Powder Storage



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Caption: Decision workflow for the appropriate storage of **SRS16-86** powder.

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References

- 1. abmole.com [abmole.com]
- 2. Peptide handling & storage guidelines - How to store a peptide? [sb-peptide.com]
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